

Application Note: Protocol for the Recrystallization of Methionine Methyl Ester HCl

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Compound of Interest

Compound Name: *Methionine methyl ester*

Cat. No.: *B078160*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methionine methyl ester hydrochloride is a derivative of the essential amino acid methionine, utilized as a building block in the synthesis of various pharmaceutical compounds and peptides.^{[1][2]} The purity of this reagent is crucial for the successful synthesis of target molecules. Recrystallization is a standard and effective technique for the purification of solid organic compounds. This document outlines a detailed protocol for the recrystallization of **methionine methyl ester** HCl to obtain a high-purity crystalline product.

Data Summary

The physical and chemical properties of L-**Methionine methyl ester** hydrochloride are summarized in the table below. Successful recrystallization should yield a product that conforms to these specifications.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ CINO ₂ S	[2] [3]
Molecular Weight	199.70 g/mol	[1] [2]
Appearance	White to off-white crystalline powder	[1] [3]
Melting Point	151-153 °C	[4] [5]
Solubility	Soluble in water, DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[4] [5]
Storage Conditions	2-8°C, under inert atmosphere, sealed away from moisture.	[2] [5]

Experimental Protocol: Recrystallization of Methionine Methyl Ester HCl

This protocol describes the procedure for the purification of **methionine methyl ester** HCl by recrystallization, a common method for purifying amino acid ester hydrochlorides.[\[6\]](#)[\[7\]](#)

Materials and Equipment:

- Crude **Methionine Methyl Ester** HCl
- Methanol (anhydrous)
- Diethyl ether (anhydrous)
- Erlenmeyer flasks
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and flask

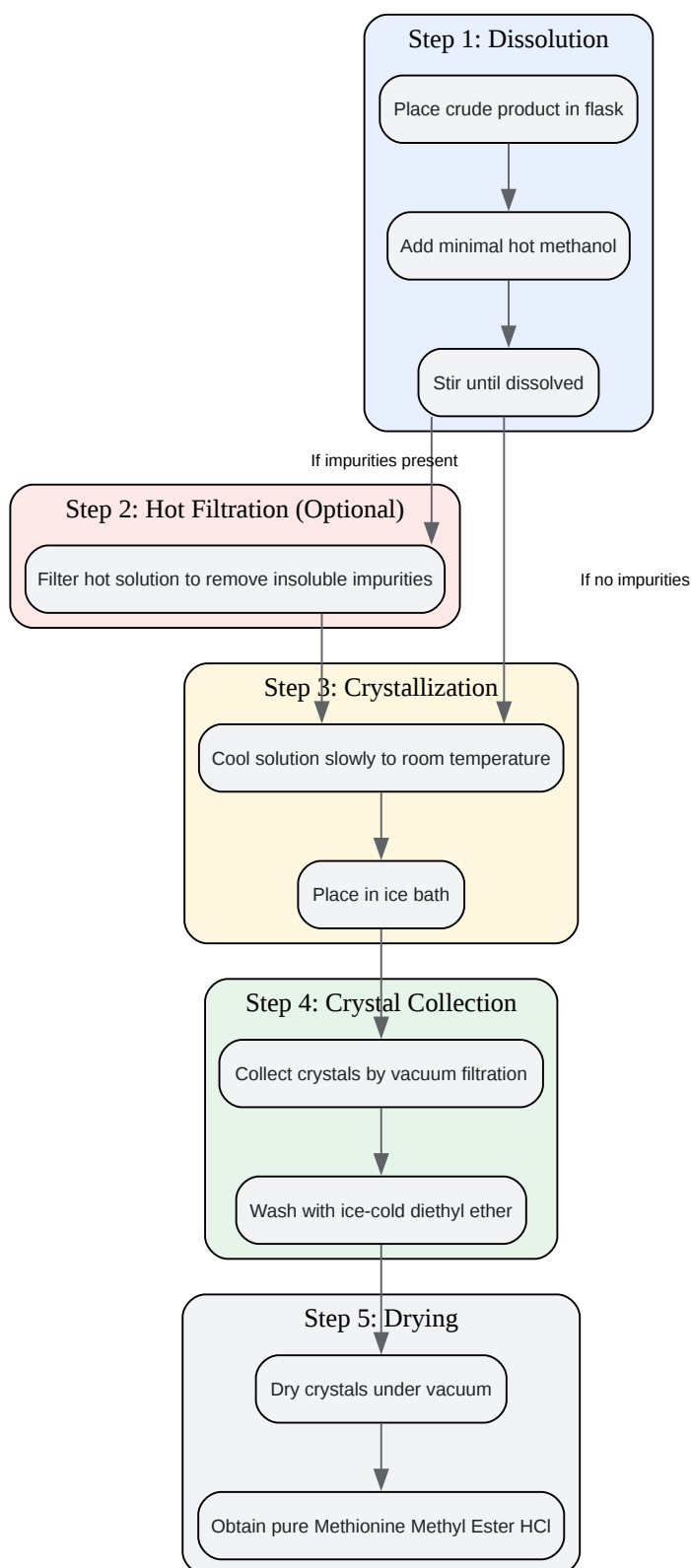
- Filter paper
- Ice bath
- Spatula
- Vacuum oven or desiccator

Procedure:

- Dissolution:
 - Place the crude **methionine methyl ester** HCl into a clean, dry Erlenmeyer flask equipped with a magnetic stir bar.
 - Add a minimal amount of hot methanol to the flask while stirring to dissolve the solid. The goal is to create a saturated solution at the boiling point of the solvent. Add the methanol portion-wise to avoid using an excessive amount.
- Hot Filtration (Optional):
 - If insoluble impurities are visible in the hot solution, perform a hot filtration. This step should be done quickly to prevent premature crystallization. Use a pre-warmed funnel and flask.
- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
 - Once the solution has reached room temperature, place the flask in an ice bath for at least 30 minutes to maximize the yield of crystals.
- Crystal Collection:
 - Collect the crystals by vacuum filtration using a Buchner funnel and filter paper.

- Wash the crystals with a small amount of ice-cold diethyl ether to remove any residual soluble impurities.^[4] It is noted that washing with ether is a common practice for purifying amino acid ester hydrochlorides.^{[6][7]}
- Drying:
 - Dry the purified crystals under vacuum. A vacuum oven at a low temperature (e.g., 40-50°C) or a vacuum desiccator can be used. Drying is complete when the weight of the crystals is constant.

Visual Workflow



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Caption: Workflow for the recrystallization of **Methionine Methyl Ester HCl**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Methanol is flammable and toxic. Avoid inhalation, ingestion, and skin contact.
- Diethyl ether is extremely flammable and can form explosive peroxides. Handle with care and away from ignition sources.

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